

# Nedocromil in Preclinical Cancer Research

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## Compound Focus: Nedocromil

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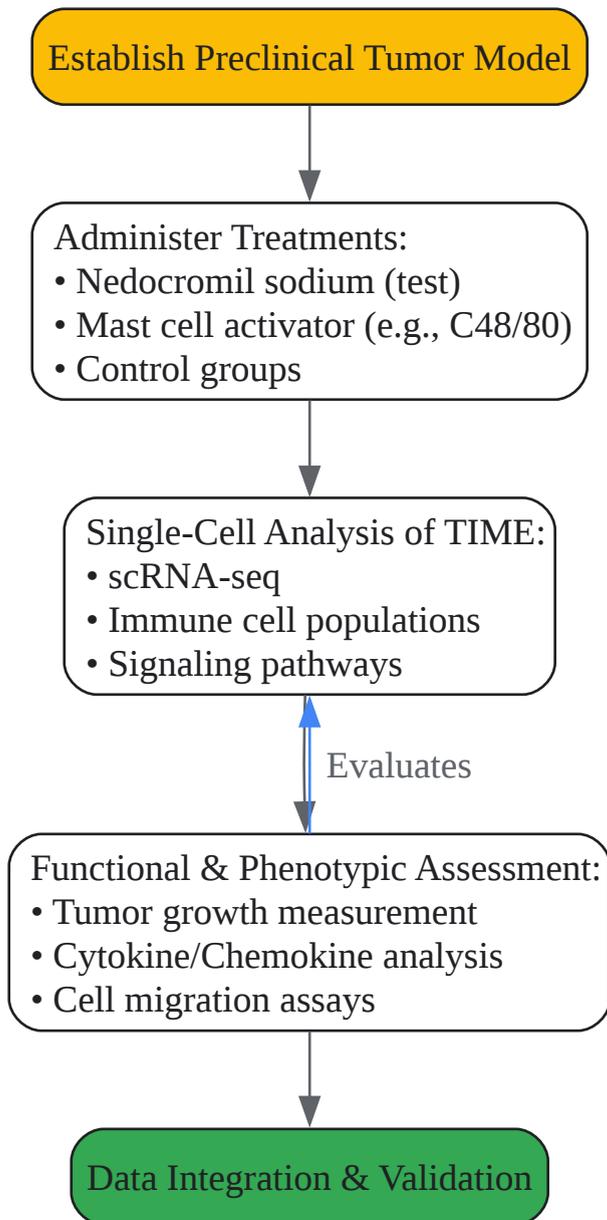
Recent studies have explored the role of mast cells in the tumor immune microenvironment (TIME). **Nedocromil** sodium has been identified in preclinical models as a **mast cell degranulation stabilizer** used to investigate the function of tumor-infiltrating mast cells (TIMCs) [1].

The table below summarizes key findings from these studies:

Tumor Model	Mast Cell Role	Nedocromil Effect	Outcome & Mechanism
Triple-Negative Breast Cancer (TNBC) [1]	Exerts anti-tumor effects by recruiting and activating immune cells; potential synergy with chemoimmunotherapy [1].	DSCG (disodium cromoglycate, similar to nedocromil) was used to <b>inhibit mast cell degranulation</b> [1].	<b>Weakened tumor shrinkage</b> and upregulation of suppressive dendritic cells when combined with anti-PD-L1 and chemotherapy [1].
Pancreatic Ductal Adenocarcinoma (PDAC) [1]	Promotes epithelial-mesenchymal transition (EMT) and creates an immunosuppressive TIME [1].	Sodium cromoglycate (a related mast cell stabilizer) compromised CXCL10 and augmented the efficacy of anti-PD-L1 therapy [1].	Sensitized tumors to immunotherapy [1].

## Proposed Experimental Workflow

The following diagram outlines a generalized preclinical workflow for studying **nedocromil**'s mechanism of action, synthesized from the described research approaches [1]:



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This workflow reflects the methodology used in the cited research to dissect mast cell functions [1].

## Research Implications and Future Directions

The preclinical use of **nedocromil** and similar stabilizers is primarily as **tool compounds** to investigate mast cell biology in cancer [1]. Findings suggest that the therapeutic potential of targeting mast cells is highly context-dependent, varying by cancer type and specific TIME [1].

- **In TNBC**, mast cells may play an anti-tumor role, so **inhibiting** them with stabilizers like **nedocromil** could counteract the efficacy of chemoimmunotherapy [1].
- **In pancreatic cancer**, mast cells have a pro-tumor role, and their **inhibition** can enhance immunotherapy response [1].

This highlights a key consideration for drug development: **mast cell function is not universal** and therapeutic strategies must be tailored to the cancer type [1]. A phase II clinical trial (NCT05076682) is ongoing to explore the efficacy of sodium cromoglicate (a mast cell stabilizer) in reversing ICB resistance in metastatic TNBC [1].

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## References

1. Tumor-infiltrating mast cells as potential ... - PubMed Central [pmc.ncbi.nlm.nih.gov]

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